

Application Notes and Protocol for Preparing Sodium trifluoroacetate- $^{13}\text{C}_2$ Stock Solutions

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Compound of Interest

Compound Name: Sodium trifluoroacetate- $^{13}\text{C}_2$

Cat. No.: B586808

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Sodium trifluoroacetate- $^{13}\text{C}_2$ is a stable isotope-labeled compound used as an internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS, and as a tracer in metabolic research.[1][2] Proper preparation of stock solutions is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of Sodium trifluoroacetate- $^{13}\text{C}_2$ stock solutions.

Materials and Equipment:

- Sodium trifluoroacetate- $^{13}\text{C}_2$ (solid powder)
- Analytical balance
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Appropriate solvent (e.g., DMSO, Water, Ethanol, Methanol)
- Vortex mixer
- Centrifuge

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions:

- Handle Sodium trifluoroacetate- $^{13}\text{C}_2$ in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[\[3\]](#)
- Avoid inhalation of the powder and contact with skin and eyes.[\[3\]](#)
- In case of contact, rinse thoroughly with water.[\[3\]](#)
- Review the Safety Data Sheet (SDS) before handling the compound. The compound is fatal if swallowed.[\[3\]](#)

Experimental Protocol

This protocol outlines the steps to prepare a stock solution of Sodium trifluoroacetate- $^{13}\text{C}_2$ at a desired concentration.

1. Determination of Required Mass:

To prepare a stock solution of a specific concentration, calculate the required mass of Sodium trifluoroacetate- $^{13}\text{C}_2$ using the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

- Molecular Weight of Sodium trifluoroacetate- $^{13}\text{C}_2$: 137.99 g/mol [\[4\]](#)[\[5\]](#)

Example Calculation for a 10 mM Stock Solution in 10 mL:

- Concentration = 10 mM = 0.010 mol/L
- Volume = 10 mL = 0.010 L
- Mass (g) = 0.010 mol/L x 0.010 L x 137.99 g/mol = 0.013799 g = 13.8 mg

2. Preparation of the Stock Solution:

a. Tare a clean, dry microcentrifuge tube or weighing paper on an analytical balance. b. Carefully weigh the calculated amount of Sodium trifluoroacetate- $^{13}\text{C}_2$ powder. c. Transfer the weighed powder to a Class A volumetric flask of the desired volume. d. Add a portion of the chosen solvent to the volumetric flask, approximately half of the final volume. e. Vortex the solution until the solid is completely dissolved. If necessary, briefly centrifuge the vial to dislodge any powder entrapped in the cap.[6] f. Once dissolved, add the solvent to the flask up to the calibration mark. g. Invert the flask several times to ensure the solution is homogeneous.

Data Presentation

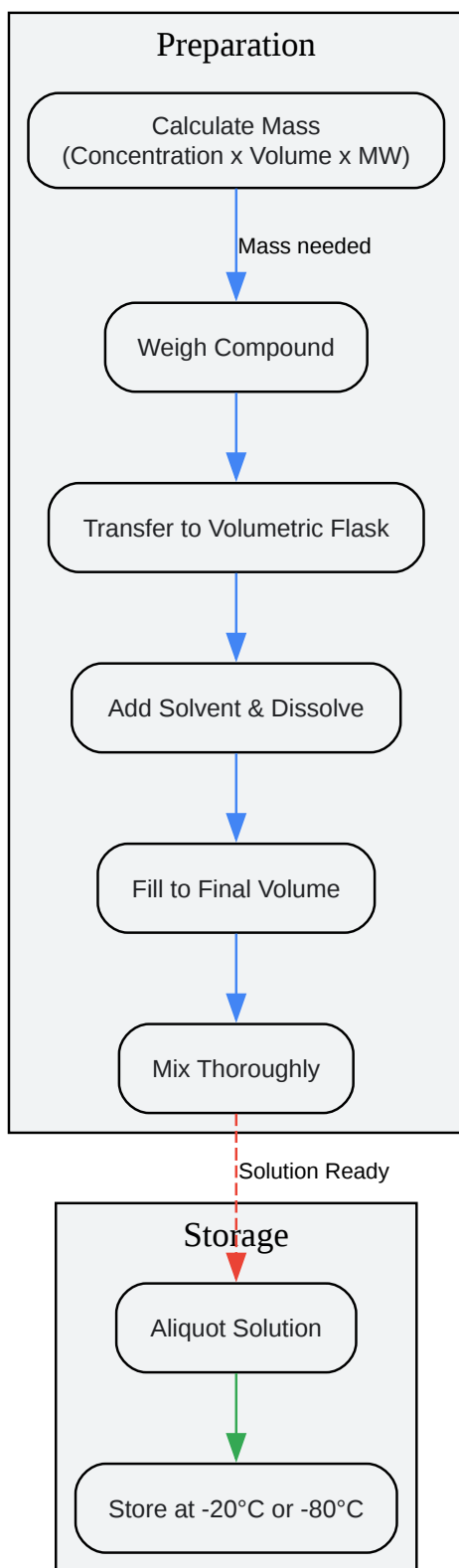
The following table summarizes the key quantitative data for Sodium trifluoroacetate- $^{13}\text{C}_2$.

Property	Value	Source(s)
Molecular Weight	137.99 g/mol	[4][5]
Appearance	White to off-white crystalline powder	[2][4][7]
Purity	>95% (HPLC)	[5][8]
Solubility	Soluble in DMSO, Water (H ₂ O), Ethanol, and Methanol (Slightly).	[6][9]
Storage (Solid)	Long-term storage at 4°C is recommended. May be stored at room temperature for short periods. The compound is hygroscopic; store under an inert atmosphere.	[6]
Storage (Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[9]

Diagrams

Experimental Workflow

The following diagram illustrates the workflow for preparing a Sodium trifluoroacetate- $^{13}\text{C}_2$ stock solution.



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Caption: Workflow for preparing Sodium trifluoroacetate- $^{13}\text{C}_2$ stock solution.

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